

Application Notes and Protocols for Perfusion of Isolated Rodent Hearts

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ringer's lactate*

CAS No.: 8022-63-7

Cat. No.: B1233783

[Get Quote](#)

Introduction

These application notes provide detailed protocols for the preparation and use of physiological salt solutions for the ex vivo perfusion of isolated rodent hearts, a cornerstone technique in cardiovascular research. While the term "**Ringer's Lactate**" is common in clinical settings for intravenous fluid resuscitation, for isolated organ perfusion, specifically designed and buffered crystalloid solutions are required to maintain cardiac viability and function. The most widely used and validated of these are the Krebs-Henseleit and Tyrode's solutions.^{[1][2][3][4]}

This document will provide a comprehensive overview of the composition, preparation, and application of these standard perfusates, tailored for researchers, scientists, and drug development professionals.

Perfusion Solutions: Composition and Rationale

The choice of perfusion fluid is critical for the success of an isolated heart experiment. The solution must be isotonic, provide essential ions for cellular function, deliver an energy substrate, and be buffered to a physiological pH.^{[2][3]}

Krebs-Henseleit Buffer (KHB) is the most common perfusate for isolated heart studies.^{[2][5]} It is a bicarbonate-based buffer that, when gassed with 95% O₂ / 5% CO₂, maintains a stable pH of 7.4.^{[2][6][7]}

Tyrode's Solution is another widely used physiological salt solution that resembles **Ringer's lactate** but is specifically formulated for experimental use. It contains magnesium, glucose as an energy source, and uses a bicarbonate and phosphate buffering system.^[8]

Below is a comparison of the standard compositions for these solutions.

Table 1: Composition of Standard Perfusion Solutions

Component	Krebs-Henseleit Solution (mM)	Modified Tyrode's Solution (mM)	Function
NaCl	118.5	135	Maintains osmotic pressure and provides Na ⁺ for action potentials.[4]
KCl	4.7	4.0 - 5.4	Essential for maintaining membrane potential and repolarization.[4]
CaCl ₂	1.75 - 2.5	1.8	Critical for excitation-contraction coupling and muscle contraction.[4]
MgSO ₄	1.2	-	Cofactor for many enzymes and influences ion channel function.
MgCl ₂	-	1.0	Similar role to MgSO ₄ , reduces spontaneous muscle activity.[4]
KH ₂ PO ₄	1.2	-	Phosphate source for ATP and intracellular buffering.
NaH ₂ PO ₄	-	0.33 - 0.42	Phosphate source and buffering agent.[9]
NaHCO ₃	25.0	11.9	Primary buffering agent in combination with CO ₂ . [4]
Glucose (D-Glucose)	5.0 - 11.0	10.0 - 11.1	Primary energy substrate for the heart.[2][4]

HEPES

-

10.0

An organic buffering agent that can supplement bicarbonate.

Experimental Protocols

Protocol 1: Preparation of Krebs-Henseleit Buffer (1 Liter)

Materials:

- Reagent-grade chemicals (NaCl, KCl, CaCl₂, MgSO₄, KH₂PO₄, NaHCO₃, D-Glucose)
- Ultrapure, distilled, deionized water
- Volumetric flasks and graduated cylinders
- Magnetic stirrer and stir bar
- pH meter
- 0.22 µm or 0.45 µm filter unit
- Carbogen gas tank (95% O₂ / 5% CO₂) with regulator and tubing

Procedure:

- Prepare Stock Solutions: For consistency, it is often beneficial to prepare concentrated stock solutions of each component.
- Dissolve Components: In a beaker with approximately 800 mL of ultrapure water, dissolve all components except for NaHCO₃ and CaCl₂ while stirring.
- Add Calcium: Once the other salts are fully dissolved, add the CaCl₂. Adding calcium last and into a dilute solution helps prevent precipitation.

- **Aerate the Solution:** Begin bubbling the solution with carbogen gas (95% O₂ / 5% CO₂). This step is crucial for both oxygenation and for establishing the bicarbonate buffering system.^[7]
- **Add Bicarbonate and Adjust pH:** While continuing to gas the solution, slowly add the NaHCO₃. The CO₂ in the carbogen gas will interact with the bicarbonate to bring the pH to approximately 7.4.^[2] Monitor the pH and make minor adjustments if necessary.
- **Final Volume:** Transfer the solution to a 1-liter volumetric flask and add ultrapure water to reach the final volume.
- **Filter:** Filter the buffer through a 0.22 µm or 0.45 µm filter to sterilize and remove any particulates that could cause embolisms in the coronary vessels.^{[7][10]}
- **Maintain Temperature and Aeration:** The prepared buffer should be maintained at 37°C in a water-jacketed reservoir and continuously bubbled with carbogen gas until and during its use.^{[2][10]}

Protocol 2: Isolated Rodent Heart Perfusion (Langendorff Method)

This protocol provides a general workflow for retrograde perfusion of an isolated rodent heart.

Materials:

- Anesthetized rodent (e.g., Wistar rat, 250-300g)
- Heparin (1000 IU/mL)
- Anesthetic (e.g., sodium pentobarbital, 60 mg/kg)
- Langendorff apparatus (including water-jacketed reservoir, tubing, aortic cannula, and perfusion chamber)
- Surgical instruments (scissors, forceps, sutures)
- Prepared and warmed (37°C) Krebs-Henseleit or Tyrode's solution, continuously aerated.

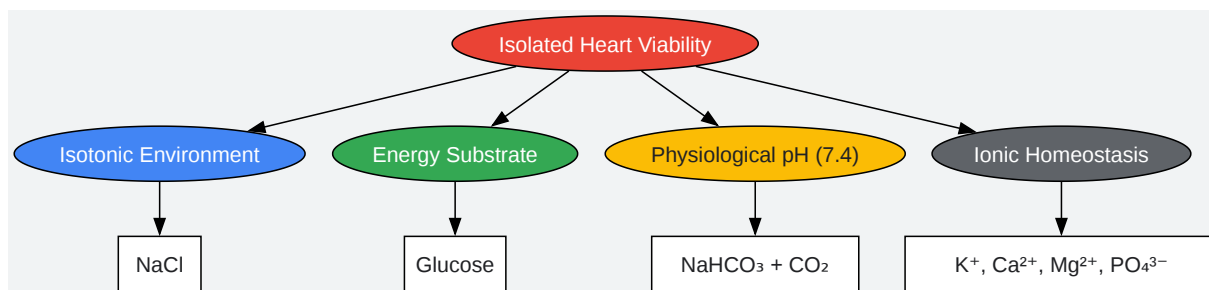
Procedure:

- **Anesthesia and Heparinization:** Anesthetize the rodent via intraperitoneal injection. Once deeply anesthetized, administer heparin (e.g., 1000 IU/kg) intravenously to prevent blood clotting.[\[10\]](#)[\[11\]](#)
- **Thoracotomy:** Perform a thoracotomy to expose the heart.
- **Heart Excision:** Rapidly excise the heart and immediately place it in ice-cold perfusion buffer to arrest contractions and protect against ischemia.[\[10\]](#)
- **Cannulation:** Identify the aorta and carefully cannulate it with an aortic cannula connected to the Langendorff apparatus. Ensure no air bubbles are introduced into the system, as this can cause an embolism. Secure the aorta to the cannula with a silk suture.[\[10\]](#)[\[11\]](#)
- **Initiate Perfusion:** Begin retrograde perfusion with the warm (37°C), oxygenated buffer at a constant pressure (typically 60-80 mmHg for rats).[\[10\]](#) The perfusion pressure will close the aortic valve and force the buffer into the coronary arteries, sustaining the heart muscle.[\[2\]](#)[\[11\]](#)
- **Equilibration:** Allow the heart to stabilize for a 20-30 minute equilibration period. During this time, monitor key functional parameters such as heart rate, left ventricular developed pressure (LVDP), and coronary flow until a steady state is achieved.[\[10\]](#) The heart is now ready for experimental interventions.

Visualizations

Signaling Pathways in the Cardiomyocyte

The components of the perfusion buffer directly influence the key signaling pathways that govern cardiac function. Calcium is central to excitation-contraction coupling, while glucose provides the fuel for ATP production, which powers contraction and ion pumps like the Na⁺/K⁺-ATPase.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Krebs–Henseleit solution - Wikipedia \[en.wikipedia.org\]](#)
- 2. [adinstruments.com \[adinstruments.com\]](#)
- 3. [Physiological salt solutions in animal experiments 23 | PPTX \[slideshare.net\]](#)
- 4. [youtube.com \[youtube.com\]](#)
- 5. [The isolated, perfused working heart preparation of the mouse—Advantages and pitfalls - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 6. [teknova.com \[teknova.com\]](#)
- 7. [support.harvardapparatus.com \[support.harvardapparatus.com\]](#)
- 8. [Tyrode's solution - Wikipedia \[en.wikipedia.org\]](#)
- 9. [taylorandfrancis.com \[taylorandfrancis.com\]](#)
- 10. [benchchem.com \[benchchem.com\]](#)
- 11. [transonic.com \[transonic.com\]](#)

- To cite this document: BenchChem. [Application Notes and Protocols for Perfusion of Isolated Rodent Hearts]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1233783/docs#application-notes-and-protocols-for-perfusion-of-isolated-rodent-hearts\]](https://www.benchchem.com/product/b1233783/docs#application-notes-and-protocols-for-perfusion-of-isolated-rodent-hearts)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)